

# Canrenone-d4 CAS number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Canrenone-d4

Cat. No.: B12423424

[Get Quote](#)

An In-Depth Technical Guide to **Canrenone-d4** for Researchers and Drug Development Professionals

## Overview

**Canrenone-d4** is the deuterated form of Canrenone, a steroid and the primary active metabolite of the potassium-sparing diuretic, spironolactone.[1][2] Canrenone itself is a potent antagonist of the mineralocorticoid receptor (MR), making it a subject of significant interest in cardiovascular and renal research.[3][4] Due to their nearly identical physicochemical properties to their non-labeled counterparts, deuterium-labeled compounds like **Canrenone-d4** are considered the gold standard for use as internal standards in quantitative mass spectrometry-based bioanalytical assays.[5] This guide provides detailed technical information on **Canrenone-d4**, its properties, and its application in experimental settings.

## Chemical Abstract Service (CAS) Number

A specific CAS number for **Canrenone-d4** is not consistently available or assigned. Suppliers often list the CAS number as "NA" (Not Available) and provide the CAS number of the non-deuterated parent compound, 976-71-6, for reference. For specific isotopologues, such as Canrenone-2,2,21,21-d4, a unique CAS number is also typically not provided. Researchers should refer to the supplier's certificate of analysis for specific lot identification.

## Quantitative Data

The following tables summarize the key quantitative properties of **Canrenone-d4** and its non-deuterated analog, Canrenone.

Table 1: Physicochemical Properties

Property	Canrenone-d4	Canrenone
Molecular Formula	<b>C<sub>22</sub>H<sub>24</sub>D<sub>4</sub>O<sub>3</sub></b>	<b>C<sub>22</sub>H<sub>28</sub>O<sub>3</sub></b>
Molecular Weight	~344.49 g/mol	~340.46 g/mol
Appearance	Beige Crystalline Solid	Solid Powder
Purity (Typical)	Chemical Purity: ≥95%	≥97% to ≥98%
Isotopic Enrichment	≥98 atom % D	N/A

| Solubility | Soluble in DMSO, Methanol (MeOH), Dichloromethane (DCM), Ethyl Acetate (EtOAc) | Soluble in DMSO |

Table 2: Example Analytical Method Performance for Canrenone Quantification (Note: These values are representative of methods for the non-deuterated analyte, for which **Canrenone-d4** would serve as an internal standard.)

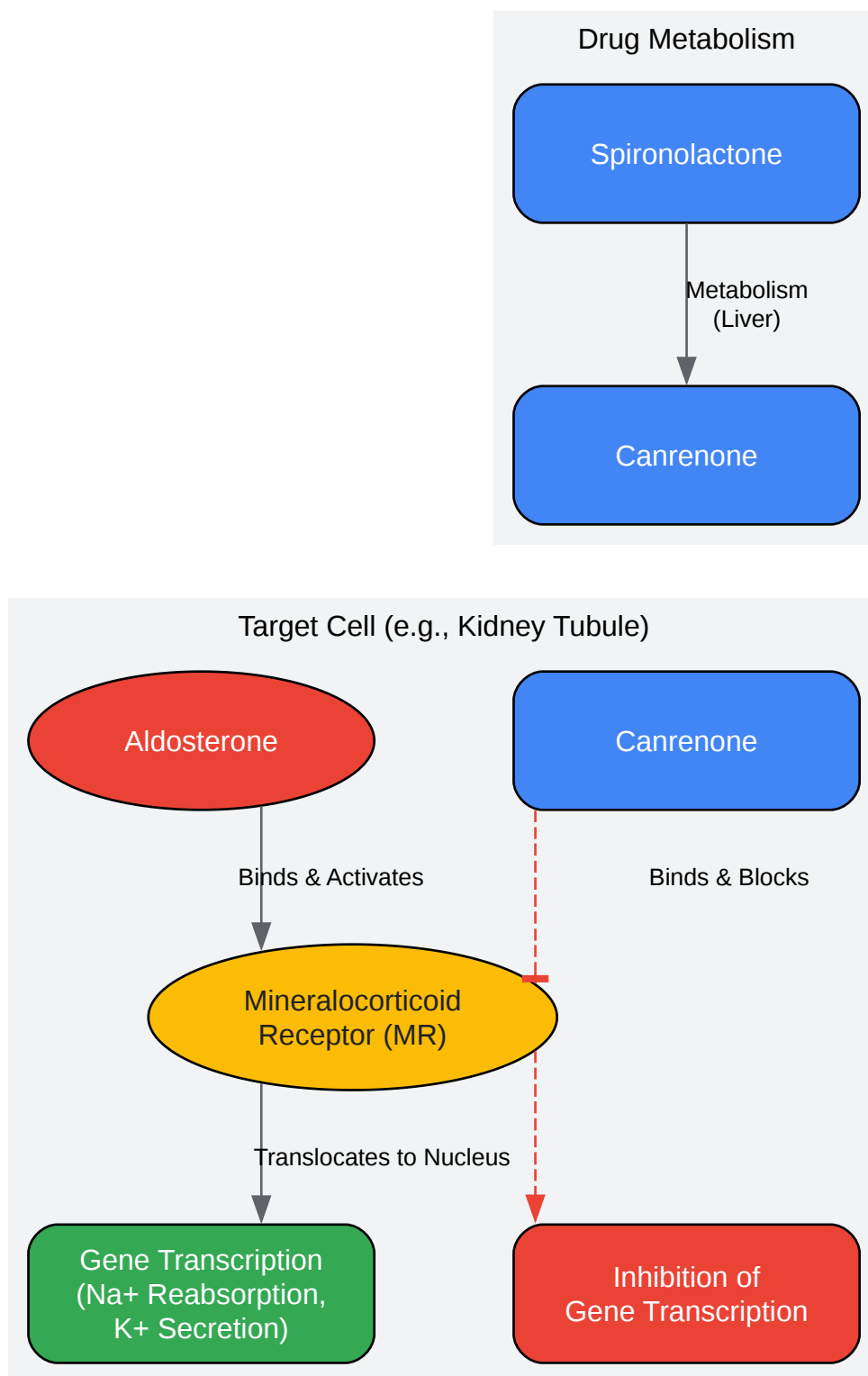
Parameter	Value Range
Linearity Range	<b>2 - 300 ng/mL</b>
Lower Limit of Quantification (LLOQ)	2 ng/mL
Limit of Detection (LOD)	5 ng/mL
Analyte Recovery	~106%

| Within- and Between-Batch Precision (RSD%) | < 10% |

## Spironolactone Metabolism and Canrenone Signaling Pathway

Spironolactone is a prodrug that is extensively metabolized in the liver. The primary pathway involves the removal of the thioacetyl group to form canrenone, which is a major active metabolite responsible for the drug's diuretic and anti-mineralocorticoid effects. Canrenone

functions by competitively binding to the mineralocorticoid receptor (MR), thereby inhibiting the actions of aldosterone. This antagonism prevents the receptor's translocation to the nucleus and the subsequent transcription of genes involved in sodium and water retention.



[Click to download full resolution via product page](#)

Spironolactone metabolism and Canrenone's mechanism of action.

## Experimental Protocol: Quantification of Canrenone in Plasma

The following is a representative protocol for the quantitative analysis of canrenone in human plasma using **Canrenone-d4** as an internal standard (IS) via liquid chromatography-tandem mass spectrometry (LC-MS/MS).

### Stock and Working Solutions

- Canrenone Stock Solution (1 mg/mL): Accurately weigh and dissolve Canrenone reference standard in methanol.
- **Canrenone-d4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Canrenone-d4** in methanol.
- Calibration Standards: Prepare serial dilutions of the Canrenone stock solution with a 50:50 methanol:water mixture to create calibration standards ranging from 2 ng/mL to 300 ng/mL.
- IS Working Solution (e.g., 50 ng/mL): Dilute the **Canrenone-d4** stock solution with acetonitrile.

### Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma samples, calibration standards, or quality control (QC) samples into 1.5 mL microcentrifuge tubes.
- Add 25 µL of the IS working solution (50 ng/mL **Canrenone-d4**) to each tube and vortex briefly.
- Add 300 µL of cold acetonitrile to each tube to precipitate proteins.
- Vortex vigorously for 1 minute, then centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vials.

- Inject 5-10  $\mu\text{L}$  of the supernatant into the LC-MS/MS system.

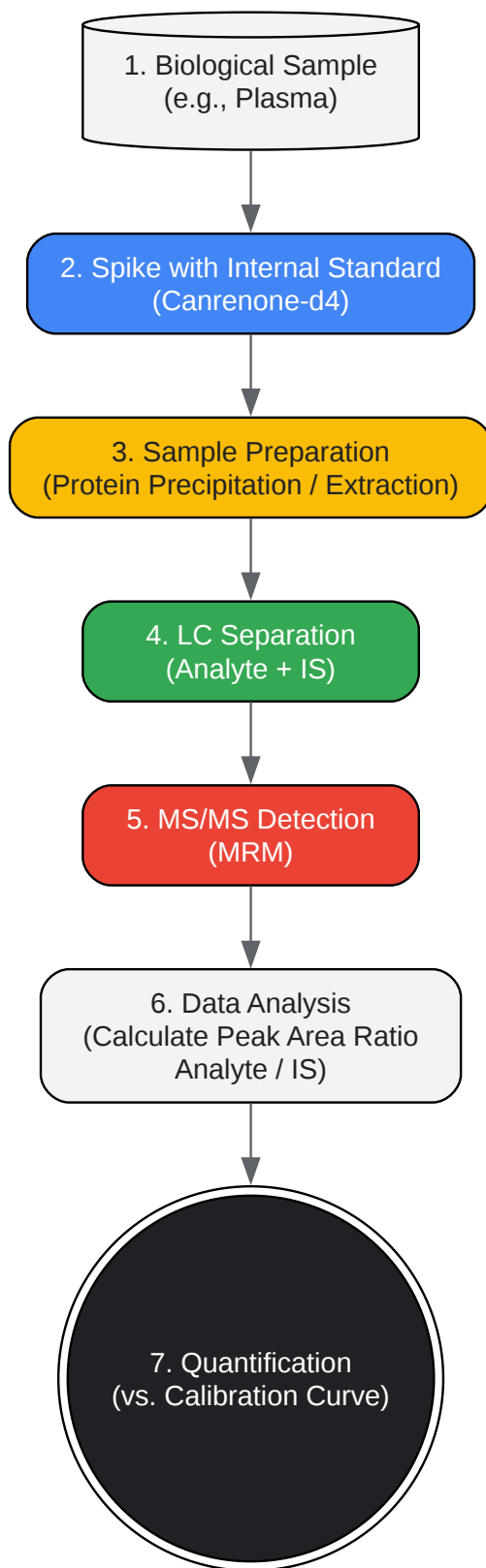
## UPLC-MS/MS Conditions

- UPLC System: Waters Acquity UPLC or equivalent.
- Column: Acquity UPLC BEH C18, 1.7  $\mu\text{m}$ , 2.1 x 100 mm.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient: A suitable gradient starting from ~60% A, ramping to 95% B, followed by re-equilibration.
- Column Temperature: 40°C.
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Waters Xevo TQ-S).
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
  - Canrenone: Precursor Ion (m/z) 341.4  $\rightarrow$  Product Ion (m/z) 107.1 (Quantifier).
  - **Canrenone-d4**: Precursor Ion (m/z) 345.5  $\rightarrow$  Product Ion (m/z) 107.1 or another suitable fragment.
- Data Analysis: The concentration of canrenone in unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it against the calibration curve.

## Bioanalytical Workflow Using Canrenone-d4

The use of a stable isotope-labeled internal standard like **Canrenone-d4** is critical for correcting variability throughout the bioanalytical workflow. Adding the IS at the beginning of the sample preparation process ensures that any analyte loss during extraction, volume transfer

errors, or variations in instrument response are accounted for, leading to highly accurate and precise quantification.



[Click to download full resolution via product page](#)

LC-MS/MS workflow using a deuterated internal standard.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hepatic metabolism of spironolactone. Production of 3-hydroxy-thiomethyl metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Canrenone--the principal active metabolite of spironolactone? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. joe.bioscientifica.com [joe.bioscientifica.com]
- 4. endocrine-abstracts.org [endocrine-abstracts.org]
- 5. LC-MS/MS Internal Standards: Critical Workflows for Accurate Bioanalysis | KCAS Bio [kcasbio.com]
- To cite this document: BenchChem. [Canrenone-d4 CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12423424#canrenone-d4-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)